

Application Notes and Protocols for Dissolving Acifran in Cell Culture Experiments

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Compound of Interest

Compound Name: *Acifran*
CAS No.: *77103-91-4*
Cat. No.: *B15604001*

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Introduction

Acifran is a potent hypolipidemic agent and a full agonist of the niacin receptors GPR109A (HCAR2) and GPR109B (HCAR3), with EC₅₀ values of 1.3 μ M and 4.2 μ M, respectively. Its ability to activate these G protein-coupled receptors makes it a valuable tool for studying metabolic pathways, inflammatory responses, and other cellular processes mediated by niacin receptor signaling.^{[1][2][3]} Proper dissolution and handling of **Acifran** are critical for obtaining accurate and reproducible results in cell culture experiments. These application notes provide detailed protocols for the preparation of **Acifran** stock solutions and their application in in vitro studies.

Data Presentation

Quantitative data regarding the solubility and properties of **Acifran** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	218.21 g/mol	
Solubility in DMSO	21.82 mg/mL (100 mM)	
Solubility in Ethanol	21.82 mg/mL (100 mM)	
Appearance	Crystalline solid	
Storage of Solid	-20°C	
Storage of Stock Solution	-20°C or -80°C (aliquoted)	

Experimental Protocols

Protocol 1: Preparation of a 100 mM Acifran Stock Solution in DMSO

Materials:

- **Acifran** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **Acifran**:
 - To prepare 1 mL of a 100 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 218.21 \text{ g/mol} \times 1000 \text{ mg/g} = 21.82 \text{ mg}$
- Weighing **Acifran**:

- In a sterile microcentrifuge tube, carefully weigh 21.82 mg of **Acifran** powder. To minimize static, use an anti-static weigh boat or wipe the tube with an anti-static cloth.
- Dissolving **Acifran**:
 - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **Acifran** powder.
 - Vortex the solution thoroughly for 1-2 minutes until the **Acifran** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Sterilization:
 - For long-term storage and to ensure sterility, filter the stock solution through a 0.22 µm sterile syringe filter into a new sterile tube. Ensure the filter is compatible with DMSO.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C, protected from light. When stored properly, the stock solution should be stable for several months.

Protocol 2: Preparation of Working Solutions and Treatment of Cells

Materials:

- **Acifran** stock solution (from Protocol 1)
- Complete cell culture medium appropriate for your cell line
- Cells plated in multi-well plates

Procedure:

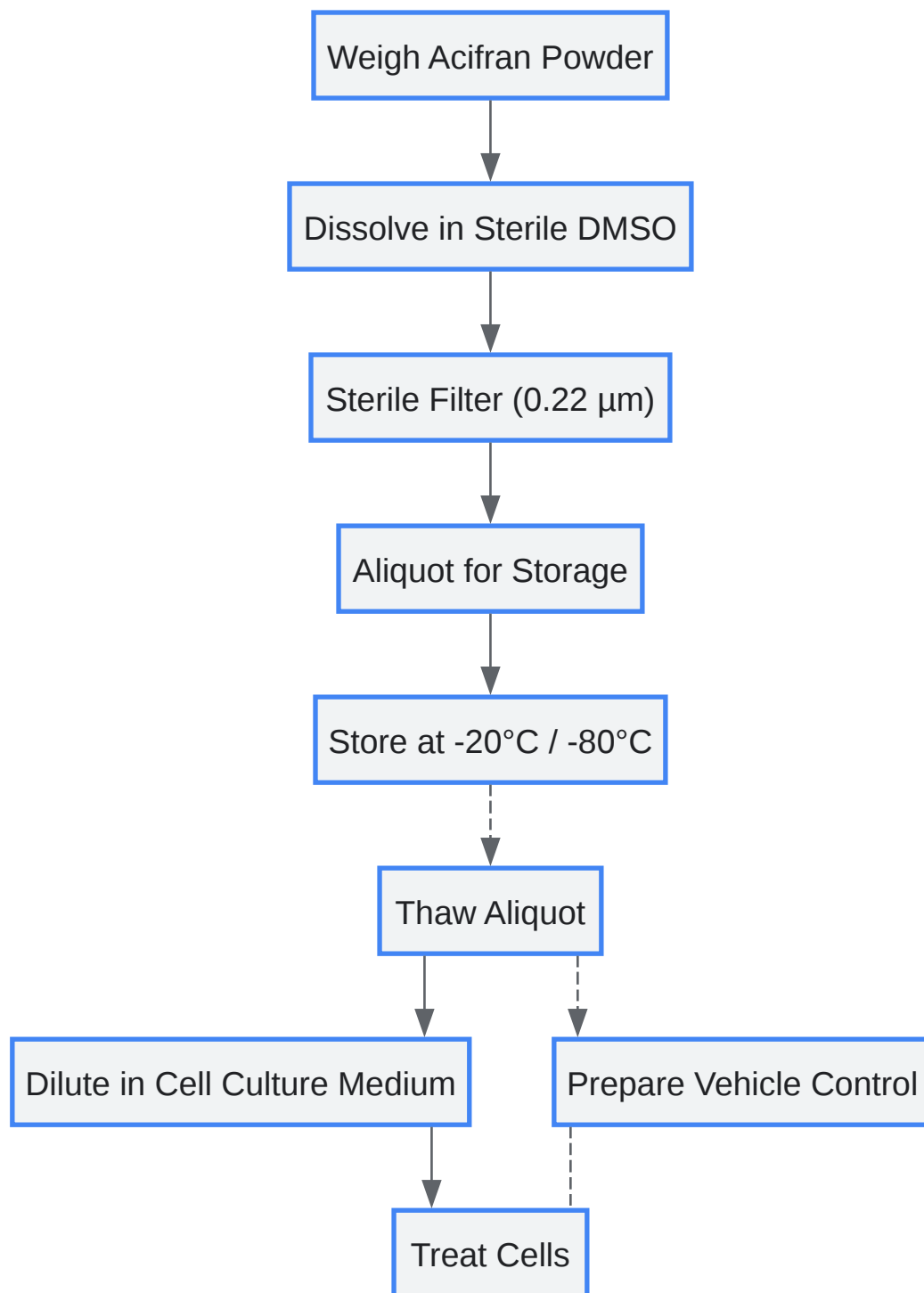
- Thawing the Stock Solution:

- Thaw an aliquot of the **Acifran** stock solution at room temperature.
- Preparation of Working Solution:
 - Dilute the **Acifran** stock solution in complete cell culture medium to the desired final concentration. It is recommended to perform serial dilutions to achieve the final working concentration.
 - Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5% (v/v), to avoid solvent-induced cytotoxicity. For example, to achieve a final **Acifran** concentration of 10 μ M from a 100 mM stock, you would perform a 1:10,000 dilution. This would result in a final DMSO concentration of 0.01%, which is well-tolerated by most cell lines.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO (without **Acifran**) to the cell culture medium. This is crucial to distinguish the effects of **Acifran** from any potential effects of the solvent.
- Cell Treatment:
 - Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **Acifran** or the vehicle control.
 - Incubate the cells for the desired experimental duration.

Mandatory Visualizations

Acifran Dissolution Workflow

Acifran Dissolution and Cell Treatment Workflow



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Caption: Workflow for preparing **Acifran** stock and working solutions.

Acifran Signaling Pathway via GPR109A

Simplified Acifran/Niacin Signaling Pathway via GPR109A



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Caption: **Acifran** activates GPR109A, leading to Gi-mediated inhibition of adenylyl cyclase and β -arrestin-dependent signaling.

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References

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